Application Note: Atractyloside Potassium Salt in Mitochondrial Respiration & mPTP Assays

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Compound of Interest

Compound Name:	*Atractyloside potassium salt*
Cat. No.:	*B1233936*

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Abstract

This guide details the application of Atractyloside (ATR) potassium salt, a specific glycoside inhibitor of the Adenine Nucleotide Translocator (ANT), in isolated mitochondrial assays.[1][2] Unlike general metabolic poisons, ATR provides a precise mechanism to dissect the phosphorylation system from the electron transport chain (ETC).[1] This document covers preparation, critical experimental design for High-Resolution Respirometry (HRR), and protocols for Mitochondrial Permeability Transition Pore (mPTP) sensitization.[1][2]

Introduction: Mechanism & Biological Relevance[2]

The ANT "c-State" Lock

Atractyloside acts by competitively binding to the Adenine Nucleotide Translocator (ANT) located on the inner mitochondrial membrane (IMM).[1][2] ANT functions by alternating between two conformations:

- c-state: Cytoplasmic-facing (binds ADP).[1][2]
- m-state: Matrix-facing (binds ATP).[1][2]

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ATR fixes the ANT in the c-state, preventing the import of ADP into the matrix. Without matrix ADP, ATP Synthase (Complex V) lacks its substrate, halting oxidative phosphorylation (OXPHOS) despite a functional electron transport chain.[1][2]

Key Distinction (Expertise Insight): Researchers often confuse Atractyloside (ATR) with Carboxyatractyloside (CATR).[1][2]

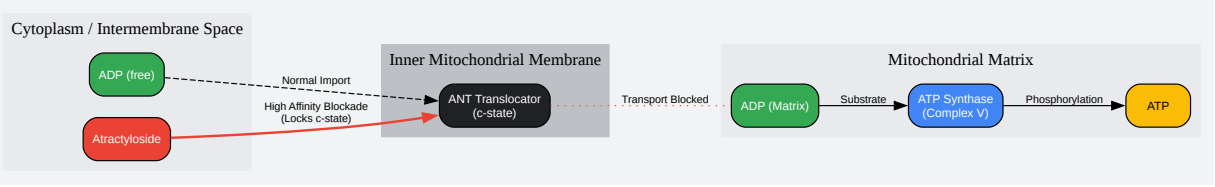
- ATR:Competitive inhibitor.[1][3][4] High concentrations of ADP can displace it.[3]
- CATR:Non-competitive (or pseudo-irreversible) inhibitor with significantly higher affinity (

  ~10 nM vs. ATR

  ~450 nM).[1][2]
- Application: Use ATR when you need to study modulation or reversibility; use CATR when you need a complete, permanent block of ANT.

Pathway Visualization

The following diagram illustrates the specific blockade point of ATR within the OXPHOS system.



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Figure 1: Atractyloside locks ANT in the cytoplasmic-facing conformation, starving Complex V of ADP substrate.[1][2]

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Material Preparation

Critical Safety Note: Atractyloside is highly toxic (LD50 in rats ~155 mg/kg s.c.).[1][2] Handle with gloves and mask; do not inhale powder.

Solubility & Stock Solutions

Potassium salt improves the water solubility of Atractyloside compared to the free acid form. Avoid organic solvents (DMSO/Ethanol) if possible, as they can affect mitochondrial membrane integrity in sensitive assays.[1][2]

Component	Specification	Protocol
Solvent	ddH_2O (Ultra-pure)	Dissolve powder directly in water.[1][2]
Stock Conc.	5 mM - 50 mM	10 mM is standard.[1][2] (e.g., 7.26 mg in 1 mL for ~10 mM).[1][2]
Storage	-20°C	Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Stable for >6 months.
Working Conc.	5 µM - 100 µM	Typical effective range in respirometry is 20–50 µM.[1][2]

Protocol A: Respiration Inhibition Assay (HRR)[1][2]

This protocol validates the integrity of the phosphorylation system. It distinguishes between ETC damage (which stops respiration entirely) and Phosphorylation system defects.[1][2]

Experimental Logic[1][5]

- State 2: Mitochondria + Substrates (Basal respiration).[1][2]
- State 3: Add ADP (Maximal phosphorylating respiration).[1][2]

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- State 4o (Oligomycin/ATR state): Add ATR. Respiration should drop to leak levels.
- Uncoupled (State 3u): Add FCCP. Respiration should recover to max capacity.

Why this validates the system: If ATR fails to inhibit State 3, your ANT is not blocked. If FCCP fails to restore respiration after ATR, your ETC is damaged or the ATR concentration was high enough to cause non-specific membrane damage.

Step-by-Step Workflow

- Preparation: Calibrate oxygen electrode (e.g., Oroboros O2k or Seahorse XF) at 37°C (or 25°C/30°C depending on tissue).[1][2]
- Mitochondrial Addition: Add isolated mitochondria (0.1 – 0.5 mg/mL protein) to MiR05 buffer (or standard respiration buffer).[1][2]
- Substrate Addition: Add Glutamate (10 mM) + Malate (2 mM) (Complex I substrates) OR Succinate (10 mM) + Rotenone (0.5 µM) (Complex II).[1][2]
  - Observation: Stable "Leak" respiration (State 2).[1][2]
- Stimulation (State 3): Add ADP (2.5 mM saturating concentration).[1][2]
  - Observation: Sharp increase in Oxygen Consumption Rate (OCR).[1][2]
- Inhibition (The Test): Titrate Atractyloside (start at 10 µM, up to 50 µM).
  - Observation: OCR should rapidly decrease, returning to near State 2 levels.
- Control (Uncoupling): Add FCCP (titrate 0.5 µM steps).
  - Observation: OCR should spike, often exceeding State 3 levels.[1]

Respirometry Trace Logic



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Figure 2: Expected kinetic response in Oxygen Consumption Rate (OCR) during the assay.

Protocol B: mPTP Sensitization Assay

Atractyloside is a classic "opener" of the Mitochondrial Permeability Transition Pore (mPTP).[1][5][6][7] By locking ANT in the c-state, it sensitizes the pore to Calcium (

).[1][2]

Application

Used to screen drugs for cardioprotection (inhibiting mPTP) or cancer therapy (inducing mPTP).[1][2]

Method (Calcium Retention Capacity - CRC)

- Setup: Use a spectrofluorometer with Calcium Green-5N (or similar low-affinity Ca^{2+} dye).[1][2]
- Buffer: Standard incubation buffer (low Ca^{2+}), supplemented with Atractyloside (10–50 µM).
- Pulse: Inject boluses of

  (e.g., 10 µM pulses) every 60 seconds.
- Readout:
  - Mitochondria uptake Ca^{2+} (fluorescence drops/stays low).[1][2]
  - Upon mPTP opening, mitochondria release Ca^{2+} (fluorescence spikes).[1][2]
- Result: In the presence of ATR, the mitochondria will tolerate fewer Ca^{2+} pulses before opening compared to control.

Troubleshooting & Validation

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Issue	Possible Cause	Solution
No inhibition of State 3	High ADP competition	ATR is competitive.[1][2][8][5] If you used massive excess ADP (>5mM), increase ATR to 100 µM or switch to Carboxyatractyloside (CATR).[1][2]
No inhibition of State 3	Damaged Outer Membrane	If the Outer Mitochondrial Membrane (OMM) is compromised, ANT integrity may not regulate respiration correctly (Cytochrome c test required).[1][2]
Inhibition of FCCP state	Non-specific toxicity	ATR concentration is too high (>200 µM), causing general membrane disruption.[1][2] Titrate down.
Precipitate in Stock	Low Temp / Saturation	Warm to 37°C and vortex. Ensure you are using the Potassium salt, not free acid.

References

- Klingenberg, M. (2008). The ADP and ATP transport in mitochondria and its carrier. Biochimica et Biophysica Acta (BBA) - Biomembranes, 1778(10), 1978-2021.[1][2]
- Halestrap, A. P., & Richardson, A. P. (2015). The mitochondrial permeability transition: a current perspective on its identity and role in ischaemia/reperfusion injury. Journal of Molecular and Cellular Cardiology, 78, 14-29.[2]
- Pesta, D., & Gnaiger, E. (2012). High-resolution respirometry: OXPHOS protocols for human cells and permeabilized fibers from small biopsies of human muscle.[1][2] Methods in Molecular Biology, 810, 25-58.[1][2]

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- Sigma-Aldrich Technical Bulletin. **Atractyloside Potassium Salt** Product Information. [1][2]

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Sources

- 1. Carboxyatractyloside - Wikipedia [en.wikipedia.org]
- 2. Atractyloside - Wikipedia [en.wikipedia.org]
- 3. Binding of radioactively labeled carboxyatractyloside, atractyloside and bongkrekic acid to the ADP translocator of potato mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Identification of new highly selective inhibitors of the human ADP/ATP carriers by molecular docking and in vitro transport assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Mitochondrial Energy-Regulating Effect of Atractyloside Inhibits Hepatocellular Steatosis Through the Activation of Autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Mitochondrial Energy-Regulating Effect of Atractyloside Inhibits Hepatocellular Steatosis Through the Activation of Autophagy [frontiersin.org]
- 7. Atractyloside induces low contractile reaction of arteriolar smooth muscle through mitochondrial damage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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